

Essential Safety and Logistical Information for Handling Sodium o-Cresolate

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Compound of Interest

Compound Name: **Sodium o-cresolate**

Cat. No.: **B1260490**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **Sodium o-cresolate**. This document provides immediate, essential safety protocols, operational guidelines, and disposal procedures to minimize risks and ensure compliance.

Sodium o-cresolate, the sodium salt of o-cresol, is a caustic and toxic compound that requires careful handling.^{[1][2]} Exposure through inhalation, ingestion, or skin contact can lead to severe health effects, including skin burns, eye damage, and systemic toxicity.^{[2][3]} Adherence to the following procedures is critical for safe laboratory operations.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Sodium o-cresolate** is provided below.

Property	Value	Source
Molecular Formula	C ₇ H ₇ ONa	[1]
Molecular Weight	130.12 g/mol	[1] [2]
Appearance	Amber liquid	[1] [2]
Odor	Strong, distinctive	[1] [2]
Melting Point	29 - 31 °C (84 - 88 °F)	[3] [4]
Boiling Point	191 °C (376 °F) (for o-cresol)	[3]
Flash Point	~218.5 °C	[4]
Solubility	Aqueous solution is caustic	[1] [2]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Sodium o-cresolate**. The required PPE is detailed below.

Protection Type	Required Equipment	Specifications and Guidelines
Eye and Face Protection	Safety goggles and face shield	Wear tightly fitting safety goggles. A face shield is required when there is a risk of splashing.[2][5][6]
Skin Protection	Chemical-resistant gloves, lab coat, apron, and boots	Use neoprene or natural rubber gloves. Wear a flame-retardant, antistatic lab coat or coveralls. A plastic apron and rubber boots should be used for additional protection.[3][5][7][8]
Respiratory Protection	Fume hood or respirator	Always handle Sodium o-cresolate in a well-ventilated area, preferably within a chemical fume hood.[7][9][10] If ventilation is inadequate or in case of overexposure, a self-contained breathing apparatus (SCBA) is necessary.[2][11]
Emergency Equipment	Eyewash station and safety shower	Ensure immediate access to a functional eyewash station and safety shower in the work area.[7][8]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to prevent accidental exposure and maintain the chemical's stability.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all required PPE is correctly worn. Confirm that the fume hood is operational and that emergency eyewash and shower stations are accessible.

- Dispensing: Ground and bond containers when transferring the material to prevent static discharge.[12] Use non-sparking tools.[9]
- Usage: Avoid contact with skin and eyes.[9] Do not eat, drink, or smoke in the handling area. [3]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[3][12] Decontaminate the work area.
- Clothing: Remove any contaminated clothing immediately and launder it before reuse.[2][3]

Storage Plan

- Location: Store in a cool, dark, dry, and well-ventilated area.[2][9]
- Containers: Keep containers tightly closed.[9][10]
- Incompatibilities: Store separately from strong oxidizing agents, sources of ignition, and heat. [1][2][5] Vigorous reactions can occur with oxidizing materials.[1]

Emergency Response and First Aid

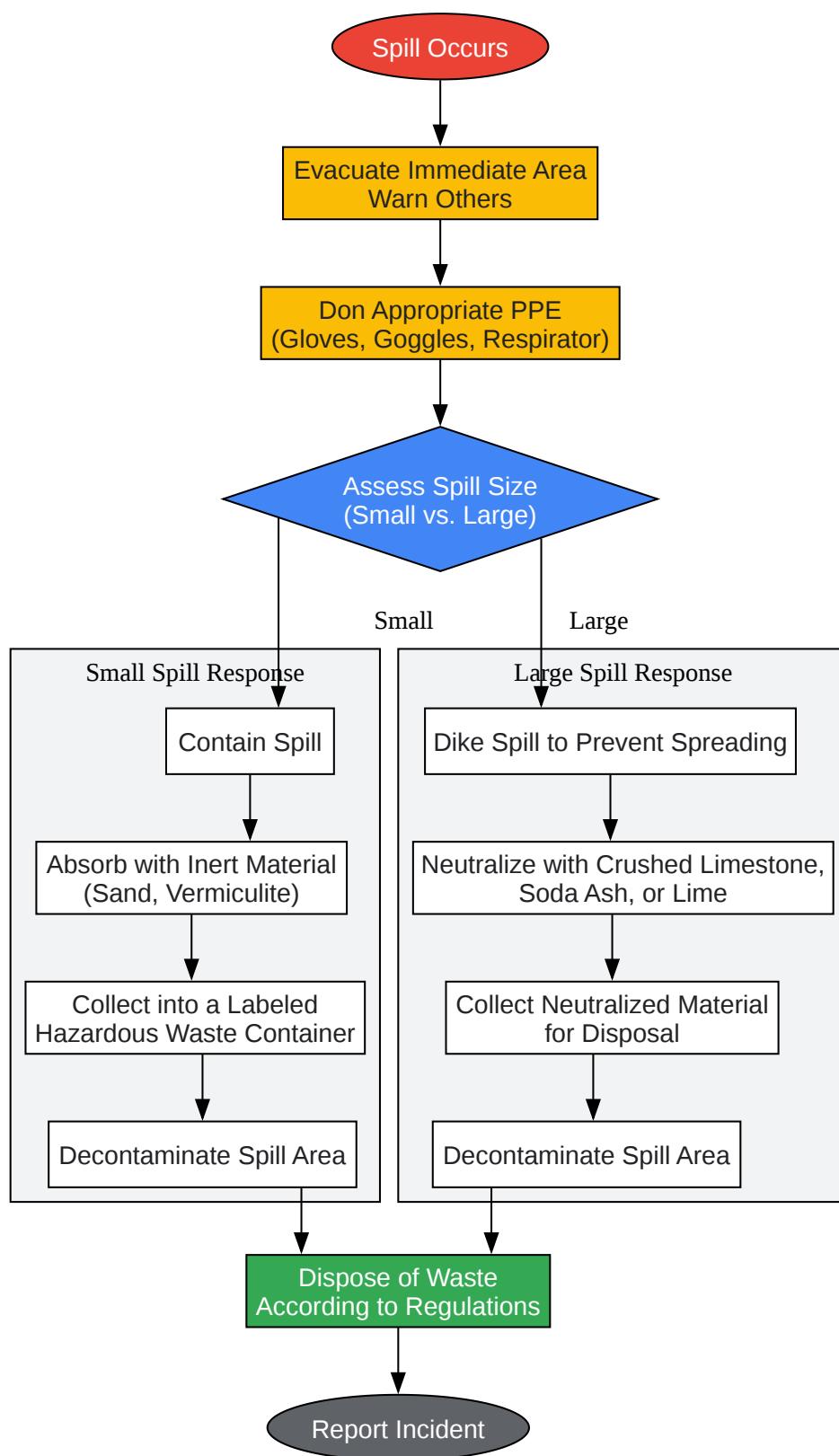
In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. [3] Flush the affected skin with large amounts of running water for at least 15 minutes.[2] Seek immediate medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2] Remove contact lenses if present and easy to do so.[3] Call an ophthalmologist immediately.[3]
Inhalation	Move the individual to fresh air.[3][13] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[10] If the person is conscious, give two glasses of water to drink.[3] Seek immediate medical attention and show the Safety Data Sheet to the attending physician.[3]

Spill Response Workflow

The following diagram outlines the procedural steps for managing a **Sodium o-cresolate** spill.

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Caption: Workflow for handling a **Sodium o-cresolate** spill.

Disposal Plan

Sodium o-cresolate and any contaminated materials must be treated as hazardous waste.

- Waste Classification: This material is classified under EPA hazardous waste numbers U052 and F004.[2]
- Containerization: Collect waste in clearly labeled, sealed containers suitable for hazardous materials. Do not mix with other waste.
- Disposal Method: Dispose of the waste through an approved and licensed waste disposal facility.[3] Methods like incineration in a rotary kiln or fluidized bed may be used.[2]
- Regulatory Compliance: All disposal activities must comply with federal, state, and local environmental regulations.[2][3] Consult with environmental regulatory agencies for specific guidance.[2]

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